

evaluating the long-term stability of DINA compared to other plasticizers.

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Compound of Interest

Compound Name: Diisononyl adipate

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A Comparative Guide to the Long-Term Stability of DINA and Other Plasticizers

For researchers, scientists, and drug development professionals, the selection of plasticizers in polymeric materials is a critical decision that impacts the performance, safety, and long-term stability of the final product. This guide provides an objective comparison of the long-term stability of **Diisononyl Adipate** (DINA) against three other commonly used plasticizers: Di(2-ethylhexyl) phthalate (DEHP), Diisononyl phthalate (DINP), and Dioctyl terephthalate (DOTP). The following sections present a comprehensive analysis based on experimental data for leaching, thermal stability, and performance after accelerated aging.

Executive Summary

Diisononyl Adipate (DINA) is a non-phthalate plasticizer that offers excellent low-temperature flexibility and low volatility, contributing to its long-term stability in plasticized materials.[1][2][3] Compared to the ortho-phthalates DEHP and DINP, DINA generally exhibits a more favorable safety profile, making it a suitable alternative in applications with high safety standards, such as food contact materials and medical devices.[4][5] While DEHP has been a widely used and cost-effective plasticizer, concerns over its potential health risks have led to increasing restrictions on its use.[6] DINP, a higher molecular weight phthalate, offers better permanence than DEHP but still faces regulatory scrutiny.[1][7] DOTP, a terephthalate, is another non-phthalate alternative with low volatility and good thermal stability, positioning it as a strong competitor to DINA.[1][6] The choice between these plasticizers depends on the specific

requirements of the application, including the need for low-temperature performance, resistance to migration, and regulatory compliance.

Data Presentation

The following tables summarize the quantitative data on the long-term stability of DINA compared to DEHP, DINP, and DOTP.

Table 1: Leaching/Migration Data

Leaching, or the migration of plasticizers from the polymer matrix, is a critical factor in the long-term stability and safety of plasticized materials. The rate of leaching is influenced by the type of plasticizer, the surrounding medium (simulant), temperature, and contact time.^{[4][8]}

Plasticizer	Polymer	Simulant	Temperature (°C)	Duration	Migration /Leaching Level	Reference
DINA	PVC	Artificial Saliva	37	-	> 0.33 µg/cm²/min	[9]
DINA	PVC	Artificial Sweat	37	-	> 3.23 ng/cm²/min	[9]
DINA	PVC	Rapeseed Oil	-	-	Levels of <0.005-20.2 mg/kg reported	[10]
DEHP	PVC	Olive Oil	-	-	Average concentration of 1.31 mg/kg found in olive oil samples	[11]
DEHP	PVC	Lipid Emulsions	-	-	Average of 46.5 µg/ml leached	[12]
DEHP	PVC	Blood	-	-	High migration rate observed	[13]
DINP	PVC	Olive Oil	-	-	Most prevalent compound found in olive oil, with some concentrations exceeding	[14][15]

					specific migration limits
DOTP	PVC	-	-	-	Lower volatility and migration compared to DINP
					[16]

Key Observations from Leaching Data:

- DINA exhibits migration in both aqueous (artificial saliva and sweat) and fatty (rapeseed oil) simulants.[9][10]
- Phthalates like DEHP and DINP show significant migration into fatty foods and simulants like olive oil and lipid emulsions.[11][12][14][15]
- Higher molecular weight and branched structures, as seen in DINP and DOTP, generally lead to reduced migration compared to the lower molecular weight DEHP.[1][7]
- DOTP is noted for its lower volatility and migration, enhancing product durability.[16]

Table 2: Thermal Stability (Thermogravimetric Analysis - TGA)

Thermal stability is a measure of a material's resistance to decomposition at high temperatures. Thermogravimetric analysis (TGA) is commonly used to determine the decomposition temperature of plasticizers, which is an indicator of their performance during processing and in high-temperature applications.

Plasticizer	Onset of Decomposition (°C)	Key Observations	Reference
DINA	Gaseous state above 232°C	Decomposes when heated to boiling point.	[2]
DEHP	Approx. 220°C (in PVC)	One of the two typical weight-loss steps for plasticized PVC.	[17]
DINP	-	Compared with other non-phthalates in PVC, shows a specific degradation profile.	[17]
DOTP	-	Generally exhibits good thermal stability.	[6]
Adipates (general)	-	Higher thermal stability compared to DOP has been reported for some bio-based adipates.	[18][19]

Key Observations from Thermal Stability Data:

- DINA is described as very temperature resistant, changing to a gaseous state only at temperatures above 232°C.[2]
- While direct comparative TGA data for DINA under the same conditions as the other plasticizers is limited, adipate plasticizers, in general, are noted for their good thermal stability, with some studies showing they outperform DOP (a close relative of DEHP).[18][19]
- The thermal stability of the plasticized PVC is a crucial factor, as the degradation of the plasticizer can compromise the integrity of the polymer matrix.

Experimental Protocols

Detailed methodologies are essential for the accurate assessment and comparison of plasticizer performance. The following are generalized experimental protocols for the key tests cited in this guide.

Leaching/Migration Testing (ASTM D1239 - Modified)

Objective: To quantify the amount of plasticizer that migrates from a polymer into a liquid simulant over a specified period.

Methodology:

- **Sample Preparation:** Prepare polymer films or sections of a finished product with a known surface area and weight.
- **Simulant Selection:** Choose appropriate simulants to represent the intended contact media. Common simulants include:
 - Distilled water (for aqueous products)
 - Ethanol/water mixtures (for alcoholic products or as a fatty food simulant)
 - Olive oil, rapeseed oil, or n-hexane (for fatty products)
 - Artificial saliva or sweat (for specific medical or consumer product applications)
- **Extraction Conditions:** Immerse the samples in the simulant at a controlled temperature (e.g., 37°C for physiological conditions, or higher for accelerated testing) for a defined duration. Agitation may be applied to simulate use conditions.
- **Analysis:**
 - **Gravimetric Analysis:** Weigh the polymer samples before and after extraction to determine the weight loss due to plasticizer migration.
 - **Chromatographic Analysis (GC-MS or HPLC):** Analyze the simulant to identify and quantify the leached plasticizer. This is a more sensitive and specific method. A calibration curve is created using known concentrations of the plasticizer to quantify the amount that has migrated.

Thermal Stability Testing (Thermogravimetric Analysis - TGA)

Objective: To determine the thermal stability and decomposition temperature of the plasticizer.

Methodology:

- **Sample Preparation:** Place a small, accurately weighed sample of the pure plasticizer or the plasticized polymer into a TGA sample pan.
- **Instrumentation:** Use a Thermogravimetric Analyzer.
- **Thermal Program:** Heat the sample from ambient temperature to a high temperature (e.g., 600°C) at a constant heating rate (e.g., 10°C/min) in a controlled atmosphere (typically nitrogen or air).
- **Data Analysis:** Record the sample weight as a function of temperature. The onset of decomposition is identified as the temperature at which significant weight loss begins. The resulting TGA curve provides a profile of the material's thermal stability.[\[20\]](#)

Accelerated Aging

Objective: To simulate the long-term effects of environmental conditions on the plasticized material in a shorter timeframe.

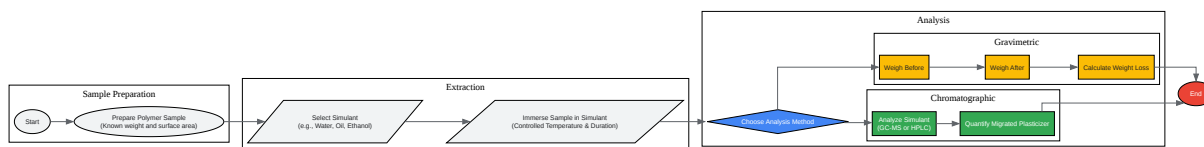
Methodology:

- **Sample Preparation:** Prepare samples of the plasticized polymer.
- **Aging Conditions:** Expose the samples to elevated temperatures, humidity, and/or UV radiation in a controlled environmental chamber. The specific conditions are chosen based on the intended application and the desired acceleration factor. For example, aging at 60°C for a specific duration can simulate several years of aging at room temperature.[\[21\]](#)
- **Performance Evaluation:** After the aging period, evaluate the material's properties, such as:
 - **Mechanical Properties:** Tensile strength, elongation at break, and hardness.

- Weight Loss: To determine the amount of plasticizer lost through volatilization.
- Visual Inspection: Changes in color, clarity, or the appearance of surface defects.
- Chemical Analysis: To assess any degradation of the polymer or plasticizer.

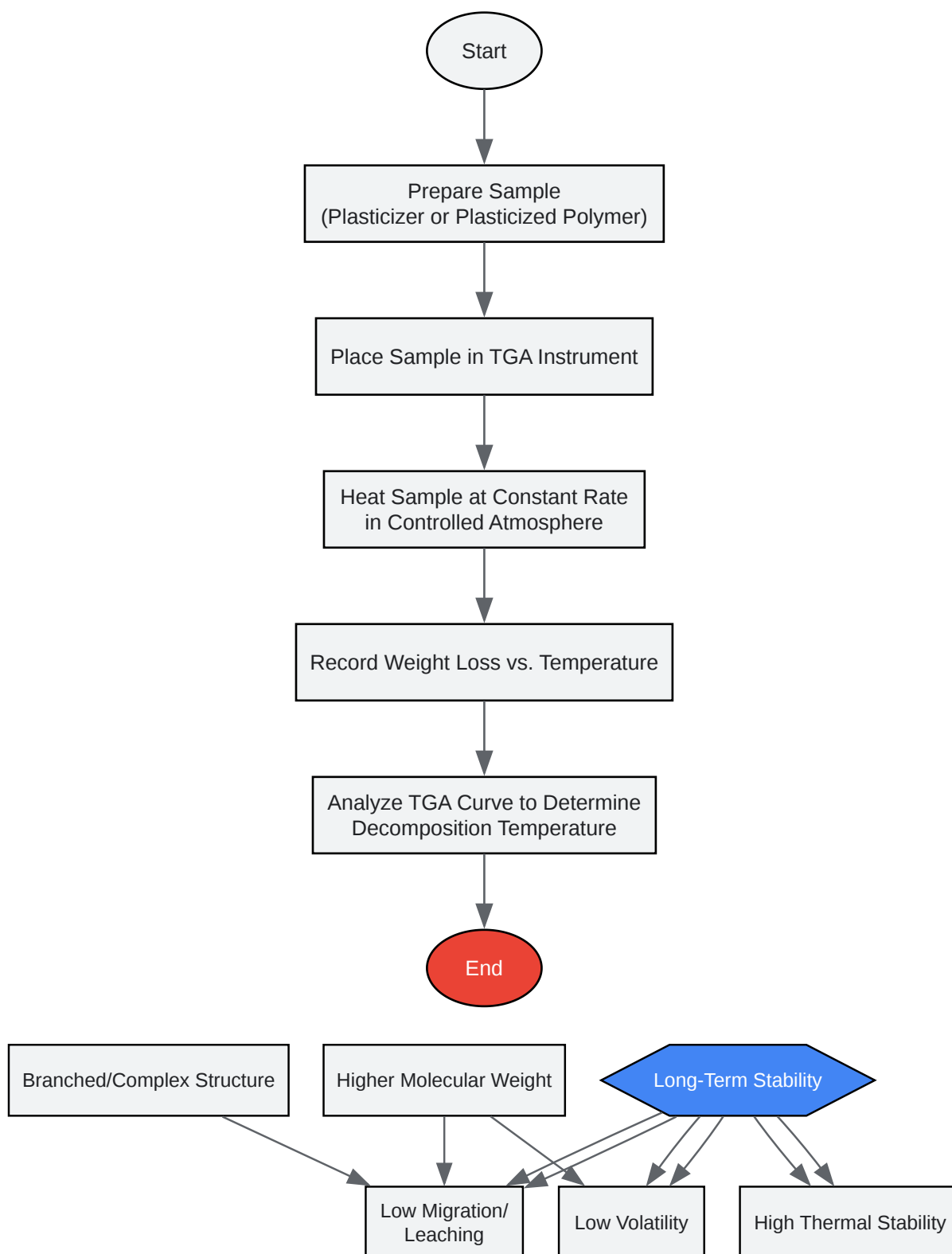
Mandatory Visualization

The following diagrams illustrate the experimental workflows and conceptual relationships described in this guide.



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Experimental workflow for determining plasticizer leaching.



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